

# In-depth Technical Guide to Succinimide-15N: Physical Properties and Applications

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## Compound of Interest

Compound Name: Succinimide-15N

Cat. No.: B1603629

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This technical guide provides a comprehensive overview of the physical properties of **Succinimide-15N**, alongside detailed experimental protocols for their determination. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work.

## Core Physical Properties

**Succinimide-15N** is a stable isotope-labeled version of succinimide, where the naturally occurring nitrogen-14 ( $^{14}\text{N}$ ) atom is replaced by a nitrogen-15 ( $^{15}\text{N}$ ) isotope. This labeling provides a valuable tool for tracing and quantification in various biochemical and metabolic studies.

## Data Presentation

The key physical properties of **Succinimide-15N** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	100.08 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	123-125 °C	
Appearance	Solid	
Chemical Formula	C <sub>4</sub> H <sub>5</sub> <sup>15</sup> NO <sub>2</sub>	
CAS Number	32807-36-6	

## Experimental Protocols

The following sections detail the standard methodologies for determining the molecular weight and melting point of organic compounds like **Succinimide-15N**.

### Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a highly accurate method for determining the molecular weight of a compound.

Methodology:

- **Sample Preparation:** A small amount of **Succinimide-15N** is dissolved in a suitable volatile solvent.
- **Ionization:** The sample solution is introduced into the ion source of the mass spectrometer. Electron ionization (EI) is a common method where the sample molecules are bombarded with a high-energy electron beam, causing the loss of an electron to form a molecular ion (M<sup>+</sup>).
- **Acceleration:** The newly formed ions are accelerated by an electric field, causing them to move into the mass analyzer.
- **Deflection:** In the mass analyzer, the ions are subjected to a magnetic field, which deflects them based on their mass-to-charge ratio (m/z). Lighter ions are deflected more than heavier ions.

- **Detection:** A detector measures the abundance of ions at each  $m/z$  value.
- **Data Analysis:** The resulting mass spectrum shows a plot of ion abundance versus  $m/z$ . The peak corresponding to the intact molecular ion (parent peak) provides the molecular weight of the compound. For **Succinimide- $^{15}\text{N}$** , this peak would be observed at an  $m/z$  of approximately 100.08.

## Melting Point Determination via Capillary Method

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically indicates a pure compound. The capillary method is a common and straightforward technique for this determination.

Methodology:

- **Sample Preparation:** A small amount of dry, finely powdered **Succinimide- $^{15}\text{N}$**  is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor. Alternatively, a Thiele tube filled with a high-boiling point oil can be used for heating.
- **Heating:** The sample is heated gradually. An initial rapid heating can be done to determine an approximate melting point.
- **Observation:** As the temperature approaches the expected melting point, the heating rate is slowed to about 1-2 °C per minute to ensure thermal equilibrium.
- **Melting Range Determination:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound like **Succinimide- $^{15}\text{N}$** , this range should be narrow, for instance, 123-125 °C.

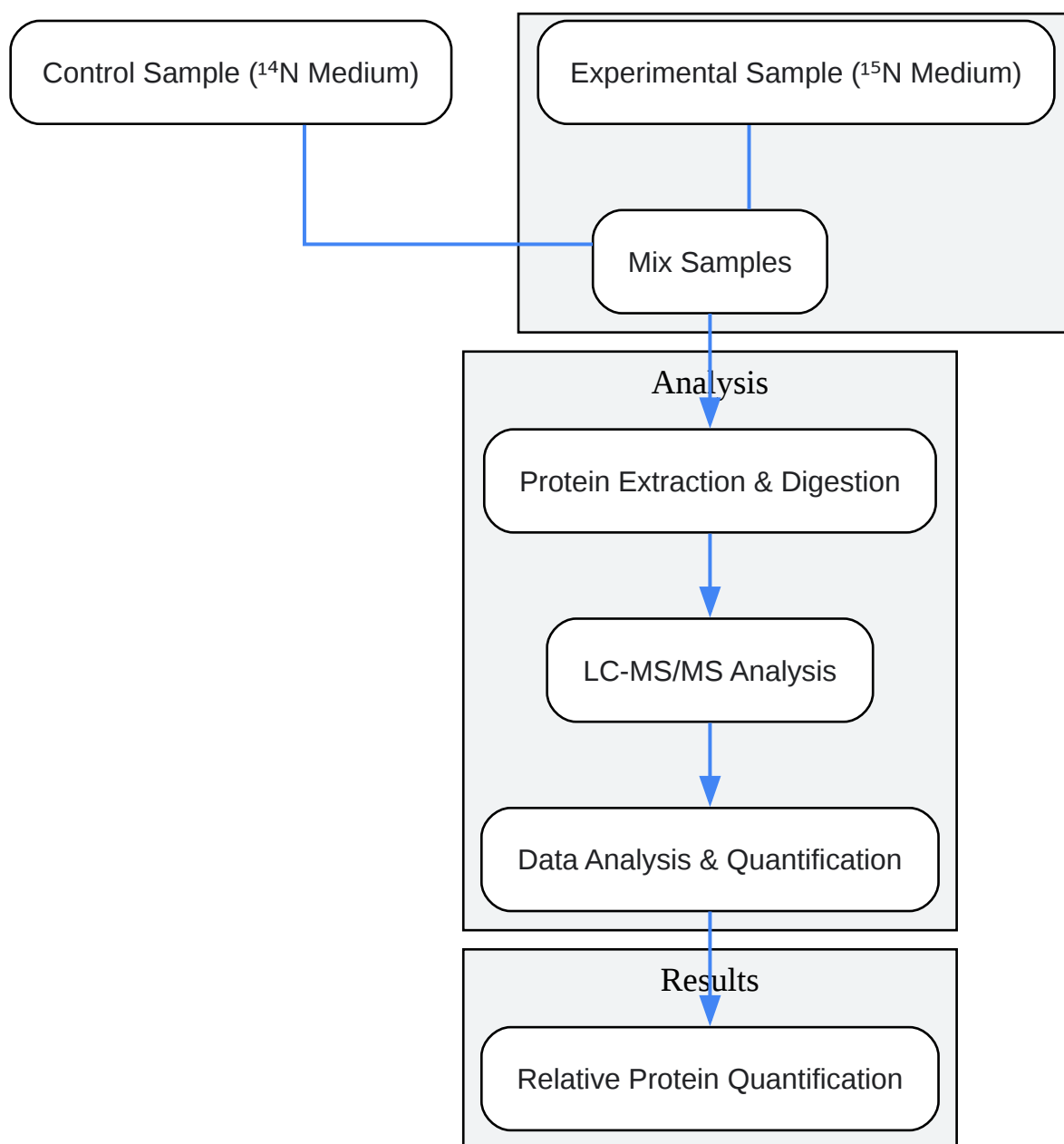
## Applications in Research and Drug Development

Stable isotope labeling with  $^{15}\text{N}$  is a transformative technique in biochemical research and drug development. **Succinimide- $^{15}\text{N}$**  serves as a tracer to non-invasively monitor the fate of

nitrogen atoms in various biological processes. Its primary application lies in quantitative proteomics and metabolic studies, where it allows for the precise tracking and quantification of proteins and metabolites.

## General Workflow for $^{15}\text{N}$ Metabolic Labeling

The following diagram illustrates a typical workflow for a quantitative proteomics experiment using  $^{15}\text{N}$  metabolic labeling.



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Caption: General workflow for quantitative proteomics using  $^{15}\text{N}$  metabolic labeling.

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## References

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